

Physical and chemical properties of 2-Methoxy-2-octen-4-one

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Compound of Interest

Compound Name: 2-Methoxy-2-octen-4-one

Cat. No.: B15481188

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In-depth Technical Guide: 2-Methoxy-2-octen-4-one

For the Attention of Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide serves to consolidate the currently available scientific and technical data on the chemical compound **2-Methoxy-2-octen-4-one**. Despite a comprehensive search of scientific literature and chemical databases, it has been determined that there is a significant lack of published experimental data regarding its physical and chemical properties, synthesis, reactivity, and biological activity. This document presents the available computed data and identifies a notable gap in the scientific understanding of this compound, highlighting opportunities for future research.

Chemical Identity and Computed Properties

2-Methoxy-2-octen-4-one is an organic compound classified as an enone. The available information, primarily from computational models, provides a basic chemical profile.

Table 1: Computed Physicochemical Properties of **2-Methoxy-2-octen-4-one**^[1]

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₂	PubChem
Molecular Weight	156.22 g/mol	PubChem
IUPAC Name	(2Z)-2-methoxyoct-2-en-4-one	PubChem
CAS Number	24985-48-6	PubChem
Canonical SMILES	<chem>CCCCC(=O)C=C(C)OC</chem>	PubChem
InChI	InChI=1S/C9H16O2/c1-4-5-6-9(10)7-8(2)11-3/h7H,4-6H2,1-3H3/b8-7-	PubChem
InChIKey	FXMJPAZSMVEADT-FPLPWBNSLA-N	PubChem
XLogP3	1.9	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	5	PubChem
Exact Mass	156.115029749	PubChem
Monoisotopic Mass	156.115029749	PubChem
Topological Polar Surface Area	26.3 Å ²	PubChem
Heavy Atom Count	11	PubChem
Complexity	148	PubChem

Experimental Data: A Notable Absence

A thorough search of scientific databases and literature reveals a significant lack of experimentally determined data for **2-Methoxy-2-octen-4-one**. Key physical properties such as boiling point, melting point, density, and solubility have not been empirically reported.

Furthermore, there are no published studies detailing its synthesis, reactivity, or spectroscopic analysis (e.g., NMR, IR, Mass Spectrometry).

This absence of foundational experimental data presents a considerable challenge for its potential application and further research.

Synthesis and Reactivity

There are no specific, documented experimental protocols for the synthesis of **2-Methoxy-2-octen-4-one**. General synthetic routes for α,β -unsaturated ketones are well-established in organic chemistry, but their direct applicability to this specific methoxy-substituted enone has not been described. The reactivity of this compound is also undocumented, though it would be expected to undergo reactions typical of enones, such as Michael additions and reactions at the carbonyl group.

Biological Activity and Signaling Pathways

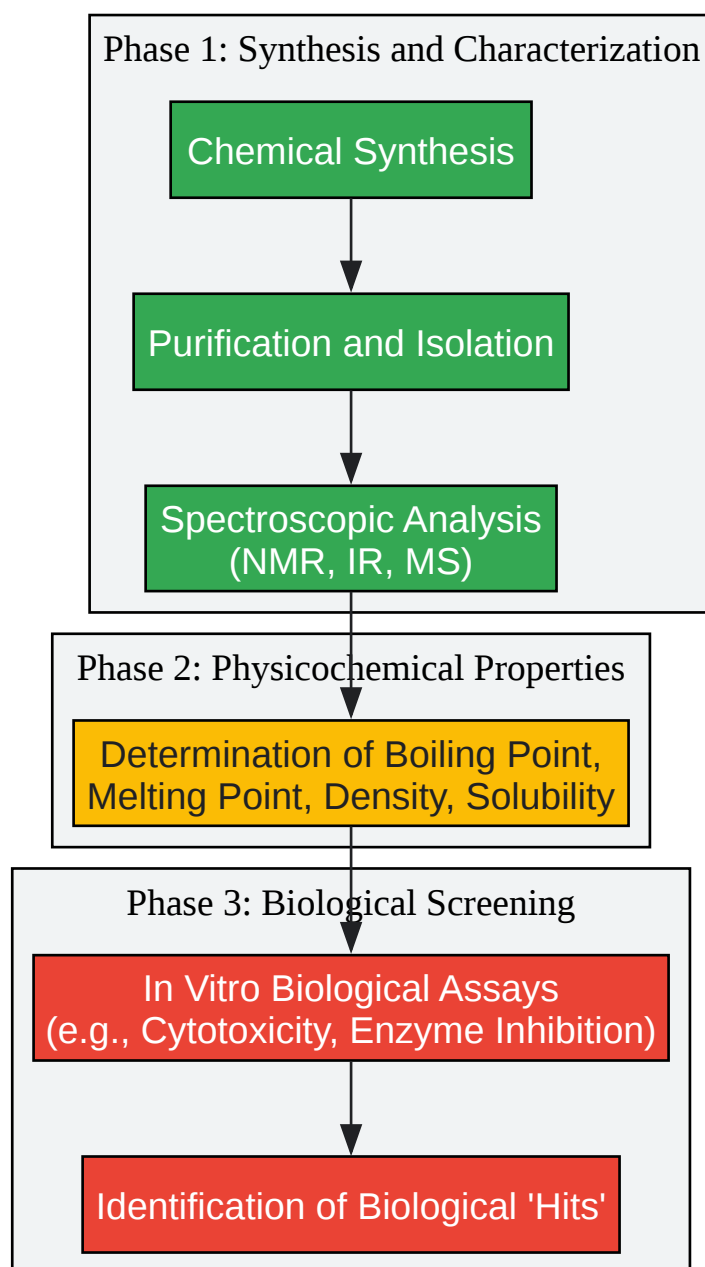
Currently, there is no available information in the scientific literature regarding the biological activity of **2-Methoxy-2-octen-4-one**. Consequently, no signaling pathways associated with this compound have been identified or described. This lack of data prevents any meaningful discussion of its potential pharmacological or toxicological effects.

Future Research Directions

The profound lack of information on **2-Methoxy-2-octen-4-one** highlights a clear opportunity for foundational chemical research. The following experimental avenues are proposed to build a comprehensive understanding of this compound.

Logical Workflow for Future Investigation

To address the current knowledge gap, a systematic investigation is required. The following workflow outlines the necessary experimental steps.



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Proposed Experimental Workflow for **2-Methoxy-2-octen-4-one**.

Conclusion

While computational data provides a preliminary identification of **2-Methoxy-2-octen-4-one**, there is a critical absence of empirical data. This guide underscores the need for fundamental research to synthesize, characterize, and evaluate the properties and activities of this

compound. Without such foundational studies, its potential for applications in research, drug development, and other scientific fields remains unknown. The scientific community is encouraged to undertake the experimental work necessary to fill this knowledge void.

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References

- 1. 2-Methoxy-2-octen-4-one | C₉H₁₆O₂ | CID 6433871 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of 2-Methoxy-2-octen-4-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15481188#physical-and-chemical-properties-of-2-methoxy-2-octen-4-one]

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